

A Comprehensive Technical Guide to Imazamethabenz

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Imazamethabenz**

Cat. No.: **B1671736**

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This technical guide provides an in-depth overview of the herbicide **Imazamethabenz**, with a focus on its chemical identity, mechanism of action, and analytical methodologies. The information is intended for researchers, scientists, and professionals in drug development and agricultural science.

Chemical Identity

Imazamethabenz is the active acid form of the herbicide, while the commercial product is typically the methyl ester, known as **Imazamethabenz-methyl**.^{[1][2]} **Imazamethabenz-methyl** is a selective, post-emergence herbicide used to control wild oats and certain broadleaf weeds in cereal crops.^{[3][4]} The technical material is a mixture of two positional isomers, the meta (m-toluate) and para (p-toluate) isomers, in an approximate 3:2 ratio.^{[5][6]}

Identifier	Imazamethabenz	Imazamethabenz-methyl
CAS Number	100728-84-5[2][6]	81405-85-8[1][7]
Molecular Formula	C ₁₅ H ₁₈ N ₂ O ₃ [6][8]	C ₁₆ H ₂₀ N ₂ O ₃ [7][9]
Molecular Weight	274.32 g/mol [8]	288.34 g/mol [5][9]
IUPAC Name	A mixture of 6-[(RS)-4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl]-m-toluic acid and 2-[(RS)-4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl]-p-toluic acid[6]	A mixture of methyl 6-[(RS)-4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl]-m-toluate and methyl 2-[(RS)-4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl]-p-toluate[1][5]

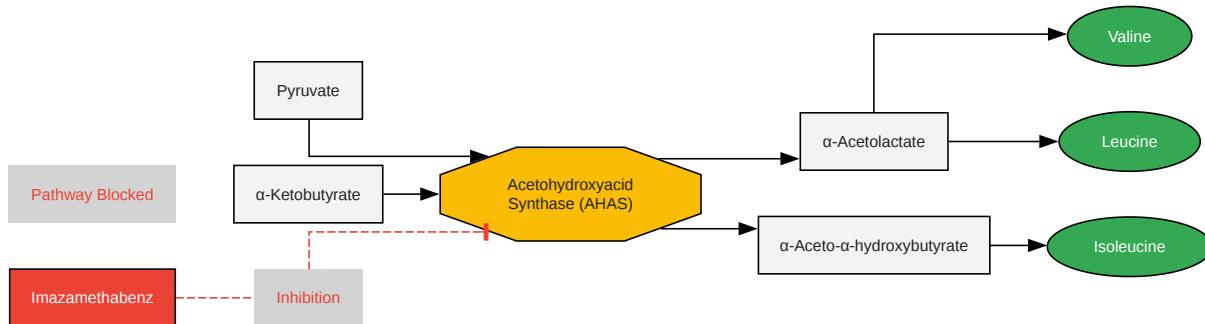
Physicochemical Properties of Imazamethabenz-methyl

Property	Value
Physical State	Off-white fine powder[5]
Melting Point	113-122°C (starts melting) to 144-153°C (completely melted)[5]
Solubility (g/100 mL at 25°C)	Acetone: 18.2, DMSO: 23.8, Methanol: 24.4, Methylene chloride: 30.0, Toluene: 3.9, Isopropyl alcohol: 14.4, n-Heptane: 0.04, Water: 0.13 (p-isomer), 0.22 (m-isomer)[5]
Partition Coefficient (n-octanol/water)	35 (p-isomer), 66 (m-isomer)[5]

Mechanism of Action

Imazamethabenz belongs to the imidazolinone class of herbicides.[6][8] Its primary mode of action is the inhibition of the enzyme acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS).[6][8][10] AHAS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids: valine, leucine, and isoleucine.[10][11] By inhibiting this enzyme, **Imazamethabenz** disrupts protein synthesis in susceptible plants, leading to cessation of

growth and eventual death. This pathway is absent in animals, which contributes to the low mammalian toxicity of this class of herbicides.[11]



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Mechanism of action of **Imazamethabenz**.

Synthesis

The commercial synthesis of **Imazamethabenz**-methyl is a multi-step process. It generally involves the creation of the core imidazolinone structure, followed by its coupling to a substituted benzoic acid derivative.[6][12]

- **Imidazolinone Ring Formation:** The synthesis typically starts with the condensation of methyl isobutyraldehyde with cyanamide and an acetic acid derivative under controlled conditions to form the substituted imidazolinone ring.[6]
- **Coupling Reaction:** The resulting imidazolinone intermediate is then coupled with a substituted benzoic acid, such as 2-methylbenzoic acid, through an acylation reaction.[6]
- **Esterification:** The final step is the esterification of the carboxylic acid group with methanol, often under acidic conditions, to produce **Imazamethabenz**-methyl. This ester form enhances the compound's solubility and uptake by plants.[6][12]

Experimental Protocols

Analysis of **Imazamethabenz-methyl** and its Acid Metabolite in Soil by HPLC

This method outlines the procedure for the quantitative determination of **Imazamethabenz-methyl** and its primary metabolite, **Imazamethabenz** (the free acid), in soil samples.

Principle: Residues are extracted from soil using an acidic methanol solution followed by an aqueous sodium hydroxide solution. The combined extracts are cleaned up using solid-phase extraction (SPE) with C18 and SCX cartridges. The final determination is performed by High-Performance Liquid Chromatography (HPLC) with a UV detector.[\[13\]](#)

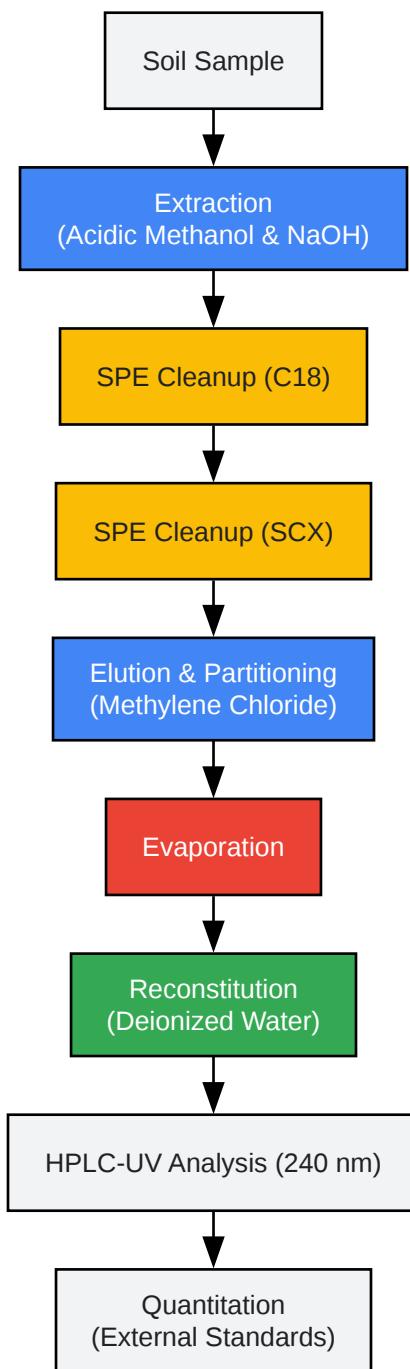
Reagents and Materials:

- Extraction Solvents: 1% HCl in Methanol, 0.05N Sodium Hydroxide.
- pH 3.5 Phosphate Buffer.
- Solid-Phase Extraction (SPE) Cartridges: C18 and SCX.
- Mobile Phase: A mixture of acetonitrile, deionized water, acetic acid, and triethylamine.
- Standards: Analytical standards of **Imazamethabenz-methyl** and **Imazamethabenz**.
- Apparatus: Analytical balance, centrifuge, flash evaporator, HPLC system with UV detector (240 nm), and other standard laboratory glassware.[\[13\]](#)

Procedure:

- Extraction:
 - A known weight of the soil sample is extracted with acidic methanol.
 - The sample is then further extracted with aqueous sodium hydroxide.
 - The two extracts are combined for cleanup.[\[13\]](#)
- Cleanup:

- The combined extract is passed through a C18 SPE cartridge.
- The eluate is then passed through an SCX SPE cartridge.
- The residues are eluted from the SCX cartridge and partitioned with methylene chloride.
[\[13\]](#)
- Concentration and Reconstitution:
 - The methylene chloride fraction is evaporated to dryness.
 - The residue is redissolved in a known volume of deionized water for HPLC analysis.[\[13\]](#)
- HPLC Analysis:
 - An aliquot of the prepared sample is injected into the HPLC system.
 - Quantitation is achieved by comparing the peak heights of the analytes in the sample to those of external standards.[\[13\]](#)



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Workflow for HPLC analysis of **Imazamethabenz** in soil.

Toxicology and Environmental Fate

Toxicological Data

Imazamethabenz-methyl exhibits low acute toxicity in mammals.

Endpoint	Species	Value
Acute Oral LD50	Rat	>5000 mg/kg[5]
Acute Oral LD50	Rabbit	4500 mg/kg[5]
Acute Dermal LD50	Rat	>2000 mg/kg[5]
Acute Dermal LD50	Rabbit	>2000 mg/kg[5]

Environmental Fate

- Soil: **Imazamethabenz**-methyl is hydrolyzed in soil to its free acid, **Imazamethabenz**. The persistence of **Imazamethabenz**-methyl in soil can be influenced by factors such as soil type and organic matter content, with reported half-lives ranging from approximately 35 to over 85 days.[14]
- Water: The herbicide is stable to hydrolysis under acidic to neutral conditions but hydrolyzes more rapidly in alkaline environments.[14] Photodegradation can also contribute to its dissipation in aqueous solutions, and the rate of this degradation is influenced by pH.[15]
- Mobility: Field studies indicate that **Imazamethabenz**-methyl generally remains in the upper 15 cm of the soil after application.[3] However, runoff can lead to its presence in water bodies, though typically at low concentrations.[3]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Imazamethabenz]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671736#imazamethabenz-cas-number-and-molecular-formula>]

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